

# 1,3-Ditridecanoyl Glycerol: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 1,3-Ditridecanoyl glycerol

Cat. No.: B3025934

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## Abstract

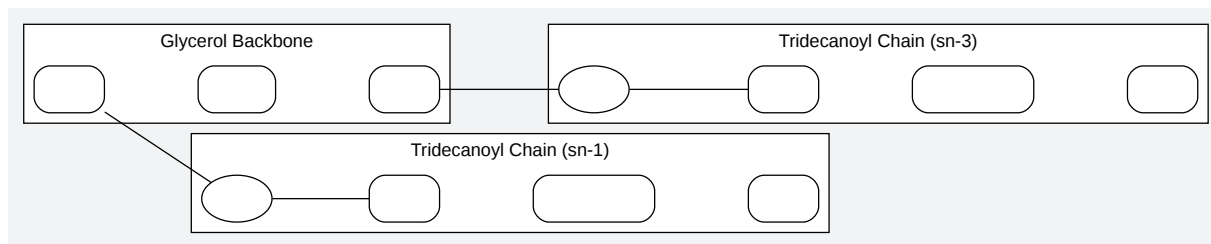
**1,3-Ditridecanoyl glycerol**, a diacylglycerol (DAG) composed of a glycerol backbone with tridecanoic acid moieties esterified at the sn-1 and sn-3 positions, is a molecule of interest in lipid research and drug development.<sup>[1]</sup> As an intermediate in lipid metabolism and a structural component of cellular membranes, its physicochemical properties and biological roles are of significant importance. This technical guide provides a detailed overview of the structure, formula, and properties of **1,3-Ditridecanoyl glycerol**, along with comprehensive experimental protocols for its synthesis and analysis. Furthermore, it elucidates its role in cellular signaling pathways, offering a valuable resource for professionals in the field.

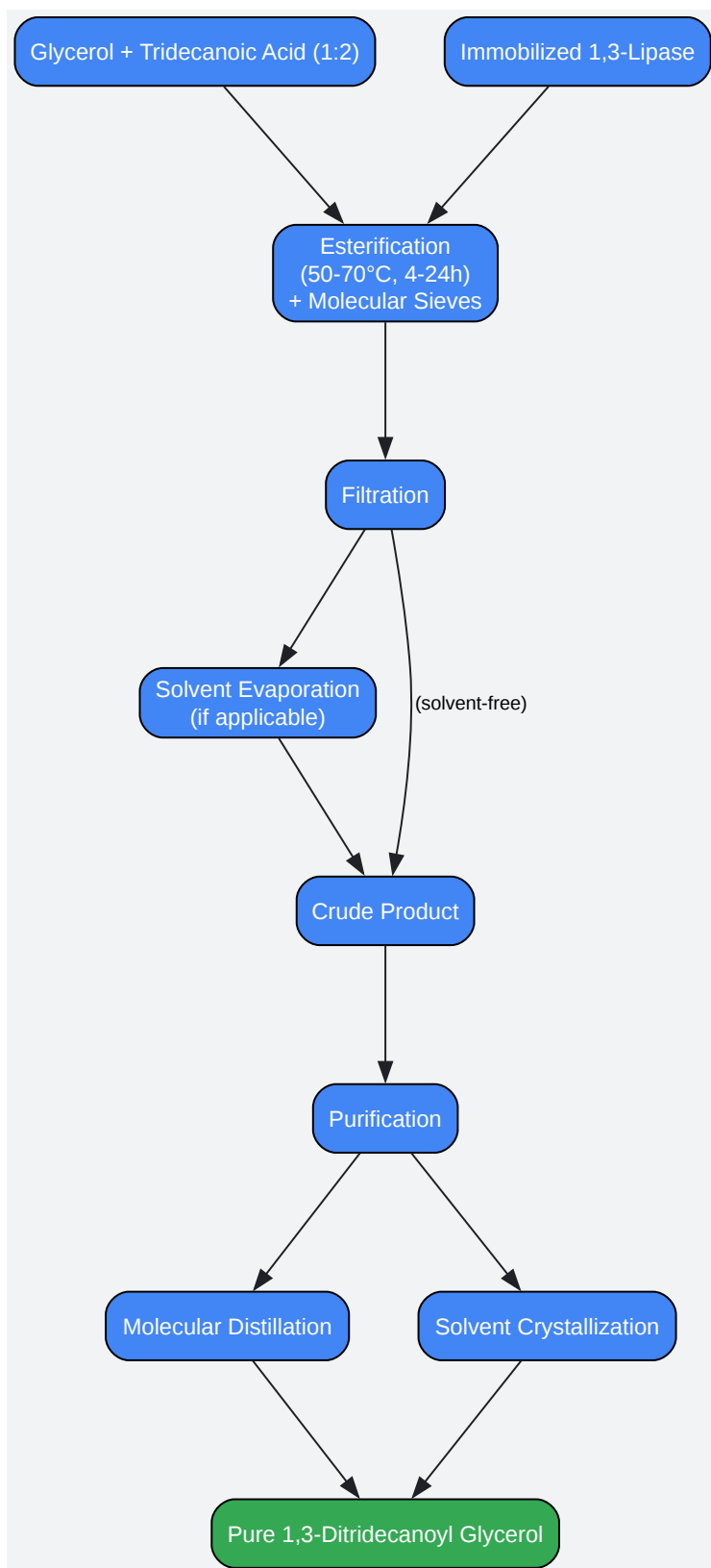
## Chemical Structure and Formula

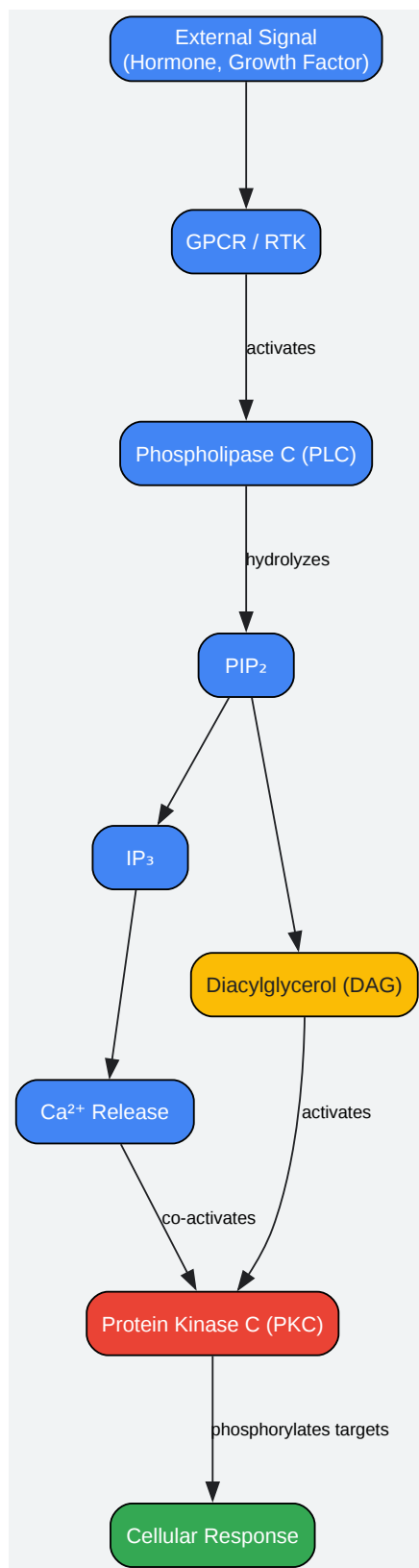
**1,3-Ditridecanoyl glycerol** is a symmetric diacylglycerol. The structure consists of a central glycerol molecule where the hydroxyl groups at positions 1 and 3 are esterified with tridecanoic acid, a 13-carbon saturated fatty acid. The hydroxyl group at position 2 remains free.

Molecular Formula:  $C_{29}H_{56}O_5$ <sup>[1]</sup>

Structure:







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## References

- 1. caymanchem.com [caymanchem.com]
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